

Application Note: Quantification of Glyphosate Isopropylammonium using Competitive ELISA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Glyphosate isopropylammonium*

Cat. No.: *B15580403*

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Introduction

Glyphosate, a broad-spectrum systemic herbicide, is widely used in agriculture and weed control.^[1] Its extensive use has raised concerns about its potential impact on human health and the environment, leading to an increased need for sensitive and reliable detection methods.^[1] This application note describes a detailed protocol for the quantitative analysis of **glyphosate isopropylammonium** in aqueous samples using a competitive Enzyme-Linked Immunosorbent Assay (ELISA). The assay is based on the competition between free glyphosate in the sample and a glyphosate-enzyme conjugate for a limited number of specific antibody binding sites.^[1] The intensity of the color developed is inversely proportional to the concentration of glyphosate in the sample.^[1]

Principle of the Assay

The competitive ELISA for glyphosate involves several key steps. First, standards, controls, and samples undergo a derivatization step.^{[1][2]} The microtiter plate wells are coated with a secondary antibody (e.g., goat anti-rabbit).^[1] The derivatized samples, along with a glyphosate-specific primary antibody, are added to the wells. Free glyphosate in the sample competes with a fixed amount of glyphosate-enzyme conjugate for binding to the primary

antibody. After incubation, the unbound reagents are washed away. A substrate solution is then added, which reacts with the enzyme conjugate bound to the antibody to produce a colorimetric signal.[1] The absorbance is read at 450 nm, and the concentration of glyphosate is determined by comparing the sample absorbance to a standard curve generated from known concentrations of glyphosate.[1]

Experimental Protocols

1. Materials and Reagents

- **Glyphosate Isopropylammonium** Standard (analytical grade)
- Glyphosate ELISA Kit (containing anti-Glyphosate Antibody, Enzyme Conjugate, Wash Buffer, Substrate Solution, Stop Solution, and Diluent/Zero Standard)[1]
- Derivatization Reagent and Diluent[2]
- Microtiter plate coated with a secondary antibody[1]
- Precision pipettes and tips
- Glass test tubes[2]
- Vortex mixer
- Microplate ELISA reader with a 450 nm filter
- Deionized water

2. Preparation of **Glyphosate Isopropylammonium** Standard Curve

A standard curve must be generated for each assay run.[1] The following protocol is for the preparation of a typical standard curve with concentrations of 0, 0.075, 0.20, 0.5, 1.0, and 4.0 ppb (ng/mL).[1]

- Allow all reagents to reach room temperature (20-25°C) before use.[1]

- Prepare Working Wash Buffer: Dilute the concentrated Wash Buffer (5X) with deionized water at a 1:5 ratio.[1]
- Prepare Derivatization Reagent: Dilute the Derivatization Reagent with the Derivatization Reagent Diluent. For example, add 3.5 mL of diluent to the reagent vial.[2][3] Vortex thoroughly.[2][3] The diluted reagent should be used within 8 hours.[4]
- Label Glass Test Tubes: Label tubes for each standard concentration (0, 0.075, 0.20, 0.5, 1.0, 4.0 ppb) in duplicate or triplicate.
- Aliquot Standards: Pipette 250 μ L of each standard into the corresponding labeled glass test tube.[2][3]
- Add Assay Buffer: Add 1 mL of Assay Buffer to each tube and vortex to mix.[2][3]
- Derivatization: Add 100 μ L of the diluted derivatization reagent to each tube.[2][3] Vortex immediately and thoroughly after addition until no swirling lines are visible.[4]
- Incubate: Allow the tubes to incubate at room temperature for 10 minutes.[2][3] The derivatized standards are now ready for the ELISA procedure.

3. ELISA Procedure

- Add Derivatized Standards: Pipette 50 μ L of each derivatized standard into the appropriate wells of the microtiter plate.[5]
- Add Anti-Glyphosate Antibody: Add 50 μ L of the anti-Glyphosate Antibody Solution to each well.[5] Cover the plate and mix by moving the plate in a circular motion on the benchtop for 30 seconds.[5] Incubate for 30 minutes at room temperature.[5]
- Add Enzyme Conjugate: Add 50 μ L of the Enzyme Conjugate solution to each well.[5] Cover and mix for 30 seconds.[5] Incubate for 60 minutes at room temperature.[5]
- Wash Plate: After incubation, discard the contents of the wells. Wash the plate three times with 250 μ L of 1X washing buffer per well.[5] After the final wash, pat the plate dry on a stack of paper towels to remove any remaining buffer.[5]

- **Add Substrate:** Add 150 μ L of the Substrate/Color Solution to each well.^[5] Mix gently for 30 seconds and incubate at room temperature for 20-30 minutes, protected from direct sunlight.
- **Stop Reaction:** Add 100 μ L of Stop Solution to each well in the same sequence as the substrate addition.
- **Read Absorbance:** Read the absorbance at 450 nm using a microplate ELISA reader within 15 minutes of adding the stop solution.

4. Data Analysis

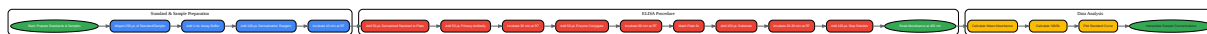
- **Calculate Mean Absorbance:** Calculate the average absorbance value for each set of replicate standards.
- **Calculate %B/B₀:** The binding of each standard is expressed as a percentage of the maximum binding (B₀), which is the absorbance of the zero standard (0 ppb). $\%B/B_0 = (\text{Mean Absorbance of Standard} / \text{Mean Absorbance of Zero Standard}) \times 100$
- **Construct Standard Curve:** Plot the %B/B₀ (Y-axis) against the corresponding glyphosate concentration (X-axis) on a semi-logarithmic graph.^[1]
- **Determine Sample Concentrations:** The concentration of glyphosate in unknown samples is determined by interpolating their %B/B₀ values from the standard curve.^{[1][6]}

Data Presentation

Table 1: Example Data for **Glyphosate Isopropylammonium** Standard Curve

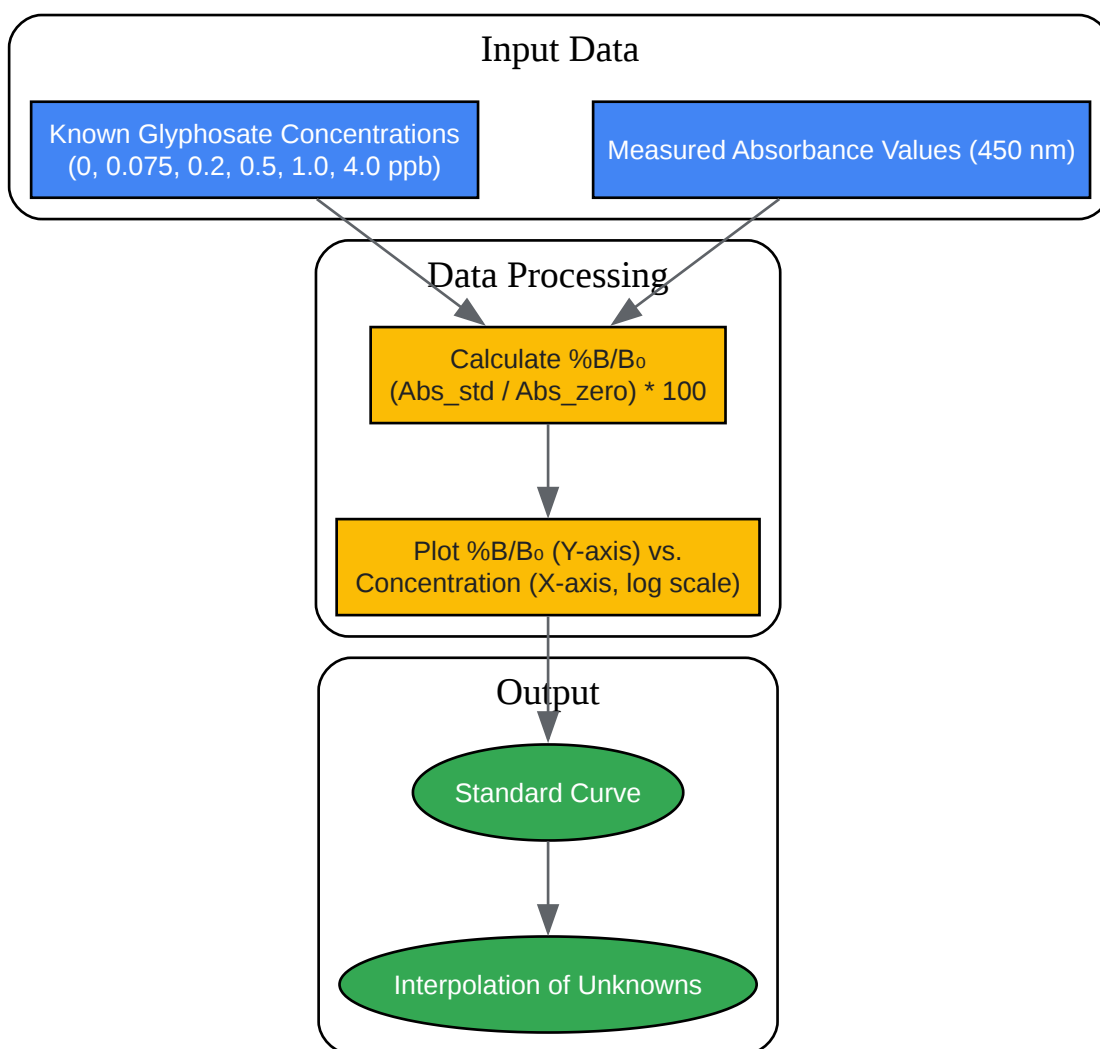
Standard Concentration (ppb)	Mean Absorbance (450 nm)	Standard Deviation	%B/B ₀
0 (B ₀)	1.852	0.098	100.0%
0.075	1.511	0.075	81.6%
0.20	1.023	0.051	55.2%
0.5	0.630	0.032	34.0%
1.0	0.389	0.020	21.0%
4.0	0.157	0.008	8.5%

Visualizations



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Figure 1. Experimental workflow for glyphosate quantification by competitive ELISA.



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Figure 2. Logical relationship for generating a standard curve.

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References

- 1. cdnmedia.eurofins.com [cdnmedia.eurofins.com]

- [2. goldstandarddiagnostics.com \[goldstandarddiagnostics.com\]](https://goldstandarddiagnostics.com)
- [3. abraxis.eurofins-technologies.com \[abraxis.eurofins-technologies.com\]](https://abraxis.eurofins-technologies.com)
- [4. goldstandarddiagnostics.us \[goldstandarddiagnostics.us\]](https://goldstandarddiagnostics.us)
- [5. cdnmedia.eurofins.com \[cdnmedia.eurofins.com\]](https://cdnmedia.eurofins.com)
- [6. How to perform a standard curve for Elisa Kits? - Blog \[jg-biotech.com\]](#)
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